

2-Hexylcyclopentanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Hexylcyclopentanone

Cat. No.: B084021

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CAS Number: 13074-65-2 Synonyms: Jasmatone, 2-n-Hexylcyclopentanone

This technical guide provides a comprehensive overview of **2-Hexylcyclopentanone** (CAS 13074-65-2), a cyclopentanone derivative. The information is tailored for researchers, scientists, and professionals in drug development and plant sciences who may be interested in its chemical properties and potential biological activities, particularly in the context of its structural similarity to naturally occurring jasmonates.

Chemical and Physical Properties

2-Hexylcyclopentanone is a versatile organic compound with a characteristic sweet, floral, and slightly fruity aroma.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O	[1][2]
Molecular Weight	168.28 g/mol	[1][2]
Appearance	Pale yellow, mobile liquid	[1]
Purity (GC)	96 - 100%	[1]
Refractive Index (n _{20/D})	1.448 - 1.454	[1]
Boiling Point	108-110°C at 10 mmHg	[3]
Density	0.89 g/cm ³	[3]
Flash Point	112°C	[3]
Water Solubility	59.5 mg/L at 20°C	[3]
LogP	3.9	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Hexylcyclopentanone**.

Spectrum Type	Key Features	Reference
¹³ C NMR	Data available on PubChem	
¹ H NMR	Data available on PubChem	
Mass Spectrometry	Top 5 Peaks: 84, 41, 55, 97, 83	
Infrared (IR) Spectra	FTIR and ATR-IR spectra available	
Raman Spectra	FT-Raman spectrum available	

Synthesis

A general method for the preparation of 2-alkylcyclopentanones, including **2-Hexylcyclopentanone**, involves the reaction of cyclopentanone with an aldehyde in the presence of a catalyst.[4]

A patented industrial synthesis method involves the reaction of cyclopentanone with n-heptanal in an autoclave with a palladium on alumina catalyst under hydrogen pressure. The reaction is heated, and after completion, the catalyst is removed, and the product is purified by fractionation.[4]

Biological Context and Potential Research Directions

While **2-Hexylcyclopentanone** is primarily utilized as a fragrance ingredient in perfumes, soaps, and other scented products, its structural similarity to jasmonates warrants consideration for potential biological activity, particularly in the realm of plant science.[1][5]

Jasmonates, such as jasmonic acid, are lipid-based plant hormones that play critical roles in a wide range of physiological processes, including:

- **Plant Defense:** Jasmonates are key signaling molecules in response to herbivory and necrotrophic pathogens.[6][7][8][9] They induce the production of defense compounds that can deter attackers.[9]
- **Growth and Development:** These hormones are involved in regulating vegetative growth, reproductive development, and senescence.[6][7]

Given that **2-Hexylcyclopentanone** shares the cyclopentanone core structure with jasmonic acid, it is plausible that it could interact with components of the jasmonate signaling pathway. However, to date, there is a lack of published research investigating the specific biological effects of **2-Hexylcyclopentanone** on plant growth, defense, or its mechanism of action within plant signaling cascades. This presents an open area for future research.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **2-Hexylcyclopentanone** are not currently available in the scientific literature. However, researchers interested in

investigating its potential jasmonate-like activity could adapt standard protocols used in plant hormone research.

General Protocol for Plant Growth Assays

- **Plant Material:** Use a model plant species such as *Arabidopsis thaliana* for initial screening.
- **Treatment:** Grow seedlings on a sterile growth medium (e.g., Murashige and Skoog) supplemented with a range of concentrations of **2-Hexylcyclopentanone**. A solvent control should be included.
- **Growth Measurement:** After a defined period, measure key growth parameters such as root length, shoot biomass, and leaf area.
- **Statistical Analysis:** Compare the growth of treated plants to control plants using appropriate statistical tests to determine if the compound has any inhibitory or stimulatory effects on growth.

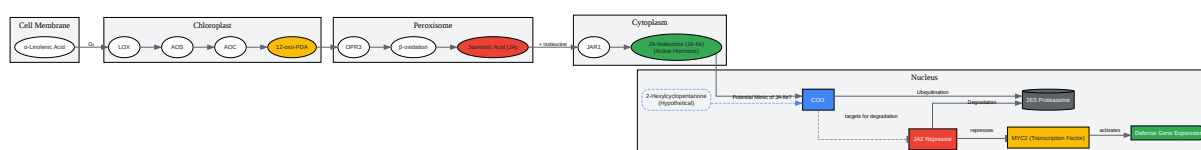
General Protocol for Plant Defense Gene Expression Analysis

- **Plant Treatment:** Treat mature plants with a solution of **2-Hexylcyclopentanone** by spraying or soil drenching.
- **Herbivory or Pathogen Challenge:** After a period of pre-treatment, challenge the plants with a generalist herbivore (e.g., *Spodoptera littoralis*) or a necrotrophic fungus (e.g., *Botrytis cinerea*).
- **RNA Extraction and Gene Expression Analysis:** Harvest leaf tissue at various time points after the challenge. Extract total RNA and perform quantitative real-time PCR (qRT-PCR) to measure the expression levels of known jasmonate-responsive defense genes (e.g., PDF1.2, VSP2).
- **Data Analysis:** Compare the gene expression levels in treated plants to those in control plants to assess whether **2-Hexylcyclopentanone** can prime or induce plant defense responses.

Visualizations

Hypothetical Interaction with the Jasmonate Signaling Pathway

The following diagram illustrates the canonical jasmonate signaling pathway. It is important to note that the interaction of **2-Hexylcyclopentanone** with this pathway is purely hypothetical and has not been experimentally validated. This diagram is provided as a conceptual framework for potential research.

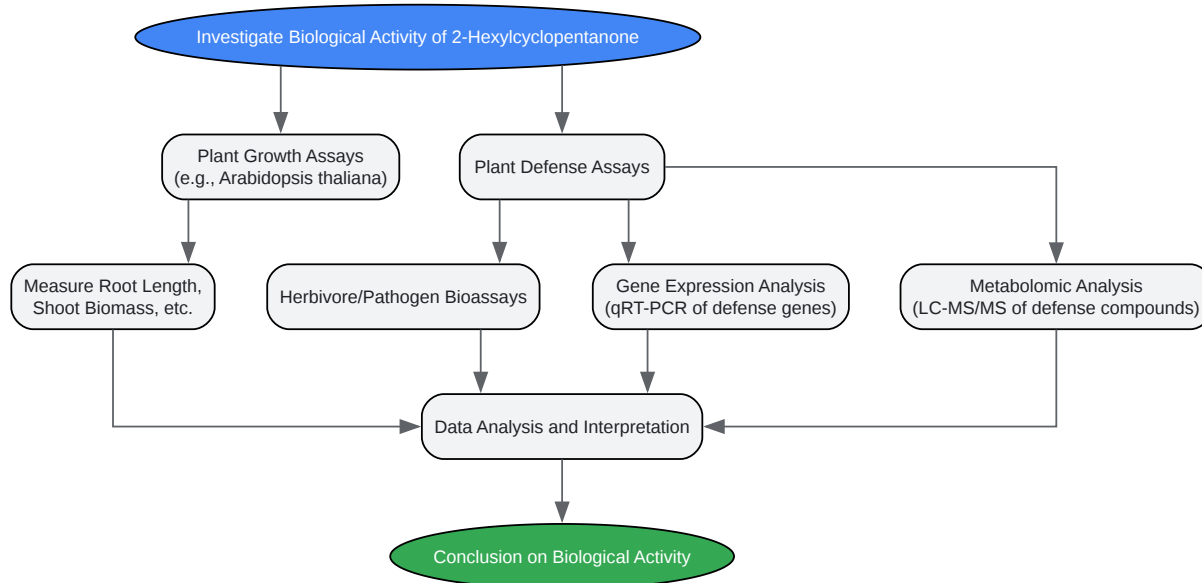


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Caption: Hypothetical interaction of **2-Hexylcyclopentanone** with the jasmonate signaling pathway.

Experimental Workflow for Investigating Biological Activity

The following diagram outlines a general experimental workflow for assessing the potential biological activity of **2-Hexylcyclopentanone** in plants.



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Caption: General experimental workflow for assessing the biological activity of **2-Hexylcyclopentanone**.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Hexylcyclopentanone** is not classified as hazardous by the majority of notifications. However, a minority of notifications indicate that it may cause serious eye irritation. Standard laboratory safety precautions should be observed, including the use of safety glasses and gloves. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Hexylcyclopentanone is a well-characterized synthetic compound with established use in the fragrance industry. Its structural analogy to plant jasmonates suggests a potential for

biological activity that remains unexplored. This technical guide provides a foundation of its known chemical and physical properties and outlines potential avenues for future research into its effects on plant growth and defense signaling pathways. Such investigations could reveal novel applications for this compound beyond its current use and contribute to a deeper understanding of jasmonate perception and signaling in plants.

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